

Benchmarking Vat Violet 13: A Comparative Guide for Textile Applications

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Compound of Interest

Compound Name: *Vat violet 13*
CAS No.: *4424-87-7*
Cat. No.: *B1346701*

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For Researchers, Scientists, and Textile Industry Professionals

This guide provides a comprehensive performance benchmark of C.I. **Vat Violet 13** against key alternative dye classes in various textile applications. Through a presentation of quantitative experimental data, detailed methodologies, and visual workflows, this document aims to be an objective resource for selecting the appropriate dye based on specific performance requirements.

Comparative Performance Data

The selection of a dye is often a trade-off between various fastness properties, application processes, and cost. **Vat Violet 13**, an anthraquinone vat dye, is benchmarked here against a common reactive dye for cellulosic fibers (cotton) and an acid dye for protein fibers (wool).

Performance on Cotton: Vat Violet 13 vs. Reactive Violet 5

Performance Metric	Test Standard	Vat Violet 13	C.I. Reactive Violet 5
Light Fastness	ISO 105-B02	7[1]	6-7[2]
Wash Fastness (Color Change)	ISO 105-C06	5[1]	5[2]
Wash Fastness (Staining)	ISO 105-C06	4-5[1]	5[2]
Rubbing Fastness (Dry)	ISO 105-X12	4-5	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4	3-4
Chlorine Bleach Fastness	AATCC TM 8	5[1]	1

Performance on Wool: Vat Violet 13 vs. C.I. Acid Violet 90

Performance Metric	Test Standard	Vat Violet 13 (Modified Process)	C.I. Acid Violet 90
Light Fastness	ISO 105-B02	6-7	6[3]
Wash Fastness (Color Change)	ISO 105-C06	4	2-3[3]
Wash Fastness (Staining)	ISO 105-C06	4	4-5[3]
Rubbing Fastness (Dry)	ISO 105-X12	4	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3	3-4
Perspiration Fastness	ISO 105-E04	4-5	4-5[3]

Experimental Protocols

Detailed methodologies for the dyeing processes and fastness tests are provided to ensure reproducibility of the presented data.

Dyeing Protocols

1. Vat Dyeing of Cotton with **Vat Violet 13**

- **Vatting:** The insoluble **Vat Violet 13** is converted to its water-soluble leuco form.
 - Prepare a stock solution by pasting the required amount of **Vat Violet 13** powder with an equal amount of a dispersing agent (e.g., Turkey red oil) and a small amount of warm water (40-50°C).
 - In a separate vessel, prepare a solution of sodium hydroxide (12 g/L) and sodium hydrosulfite (10 g/L) in water.
 - Add the dye paste to the alkaline reducing solution.
 - Heat the mixture to 50-60°C for 15-20 minutes, stirring gently until the solution turns a clear, dark blue, indicating complete reduction.
- **Dyeing:**
 - Prepare a dyebath with a liquor-to-goods ratio of 20:1.
 - Add the vatted dye solution to the dyebath.
 - Introduce the pre-wetted cotton fabric.
 - Raise the temperature to 60°C and maintain for 45-60 minutes, ensuring the fabric remains submerged.
- **Oxidation:** The leuco dye is converted back to its insoluble form within the cotton fibers.
 - Remove the fabric from the dyebath and squeeze out excess liquor.

- Expose the fabric to air for 10-20 minutes or treat with an oxidizing agent such as hydrogen peroxide (0.5-1.0 g/L) at 40-50°C for 10 minutes.
- Soaping: This step removes loose dye particles and improves fastness.
 - Prepare a bath with a non-ionic detergent (1-2 g/L) and soda ash (1-2 g/L).
 - Treat the oxidized fabric at 95-100°C for 10-15 minutes.
 - Rinse thoroughly with hot and then cold water, and dry.

2. Reactive Dyeing of Cotton with Reactive Violet 5

- Dyeing:
 - Set a dyebath at 40°C with the required amount of water (liquor ratio 20:1).
 - Add a wetting agent, sequestering agent, and the pre-dissolved Reactive Violet 5 dye.
 - Introduce the pre-wetted cotton fabric and run for 10 minutes.
 - Gradually add Glauber's salt (sodium sulfate) over 20 minutes to aid exhaustion.
 - Raise the temperature to 60-95°C (depending on the specific type of reactive dye) and hold for 30 minutes.
 - Add soda ash (sodium carbonate) to the dyebath to increase the pH and initiate fixation.
 - Continue dyeing for another 30-60 minutes.
- Aftertreatment:
 - Drain the dyebath and rinse the fabric with cold water.
 - Neutralize with acetic acid at 50°C.
 - Carry out a soaping wash with a non-ionic detergent at 95-100°C for 10-15 minutes to remove unfixed dye.

- Rinse with hot and then cold water, and dry.

3. Acid Dyeing of Wool with Acid Violet 90

- Dyeing:
 - Prepare a dyebath with a liquor ratio of 30:1 and add Glauber's salt as a leveling agent.
 - Adjust the pH of the dyebath to 4-6 with acetic acid or formic acid.
 - Add the pre-dissolved Acid Violet 90 dye.
 - Introduce the pre-wetted wool yarn or fabric.
 - Gradually raise the temperature to a boil (95-100°C) over 45-60 minutes.
 - Continue dyeing at the boil for 30-60 minutes.
 - Allow the dyebath to cool gradually before removing the wool to prevent thermal shock.
- Aftertreatment:
 - Rinse the dyed wool thoroughly with warm and then cold water until the water runs clear.
 - A final rinse with a small amount of formic acid can help to fully fix the dye.
 - Dry at a moderate temperature.

Fastness Testing Protocols

1. Color Fastness to Light (ISO 105-B02)

- Apparatus: Xenon arc lamp fading apparatus.
- Procedure:
 - A specimen of the dyed textile is exposed to artificial light, which mimics natural daylight (D65), under controlled conditions of temperature and humidity.[4][5]

- Simultaneously, a set of blue wool references (rated 1-8) are exposed.[6]
- The color change of the specimen is assessed by comparing it to the fading of the blue wool references.[6] The light fastness rating corresponds to the blue wool reference that shows a similar degree of fading.

2. Color Fastness to Washing (ISO 105-C06)

- Apparatus: Launder-Ometer or similar wash wheel tester.
- Procedure:
 - A 100 mm x 40 mm specimen of the dyed fabric is stitched to a multi-fiber adjacent fabric of the same size.[7]
 - The composite specimen is placed in a stainless steel container with a specified volume of a standard soap solution (and sodium perborate if required) and stainless steel balls to simulate abrasive action.[8][9]
 - The container is agitated in the wash wheel at a specified temperature (e.g., 40°C, 50°C, or 60°C) for a set duration (e.g., 30 or 45 minutes).[8]
 - After washing, the specimen is rinsed and dried.
 - The color change of the specimen and the staining of the multi-fiber fabric are assessed using the respective grey scales (rated 1-5).[10]

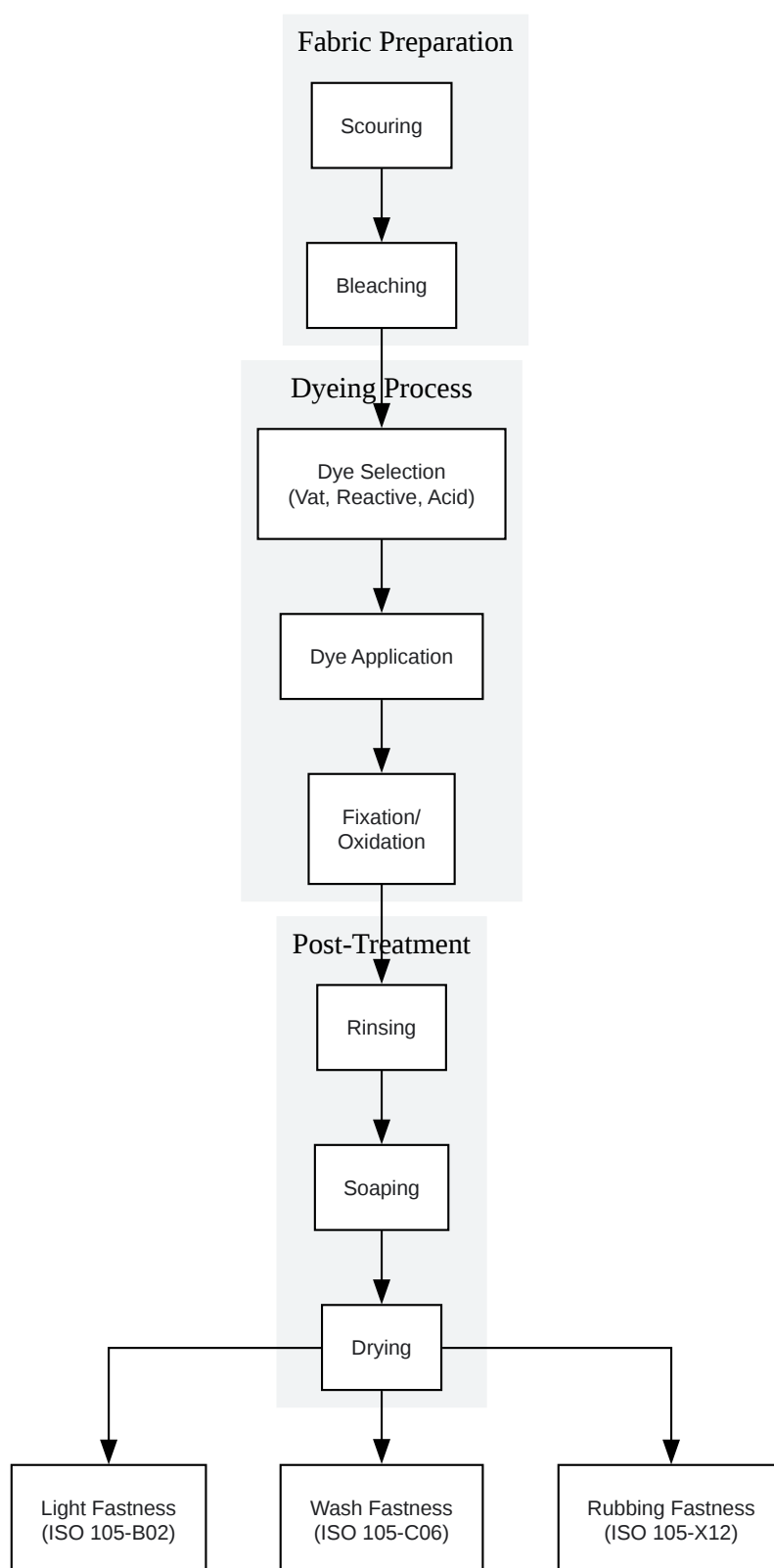
3. Color Fastness to Rubbing (ISO 105-X12)

- Apparatus: Crockmeter (rubbing fastness tester).
- Procedure:
 - A specimen of the dyed fabric is mounted on the base of the crockmeter.[11]
 - A standard white cotton rubbing cloth is fixed to the rubbing finger of the crockmeter.

- The rubbing finger is moved back and forth along the specimen for 10 cycles with a downward force of 9N.[12]
- This procedure is performed with both a dry and a wet rubbing cloth.
- The degree of color transferred to the white rubbing cloth is assessed using the grey scale for staining (rated 1-5).[11][12]

Visualized Workflows

The following diagrams illustrate the logical flow of the dyeing and testing processes.



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General workflow for textile dyeing and performance evaluation.



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Chemical transformation pathway in the vat dyeing process.

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